A Comparative Guide to Inter-Laboratory Analysis of Tetrapentacontane

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Tetrapentacontane*
CAS No.:	*5856-66-6*
Cat. No.:	*B1595433*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of analytical methodologies for the quantification of **Tetrapentacontane** (C54H110), a long-chain alkane. The selection of an appropriate analytical method is critical for ensuring data accuracy and reproducibility, particularly in inter-laboratory settings. This document outlines and compares the most common analytical techniques, offering experimental data to guide researchers in selecting and validating a suitable method for their specific needs.

The primary methods discussed are Gas Chromatography-Mass Spectrometry (GC-MS), a widely established technique for such compounds, and a hypothetical High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) method. The HPLC-MS data is projected based on established principles for analyzing nonpolar, high-molecular-weight compounds, as direct inter-laboratory comparison studies for **Tetrapentacontane** are not extensively documented in publicly available literature.

Data Presentation: A Side-by-Side Comparison

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The following table summarizes the typical performance characteristics of GC-MS and a projected HPLC-MS method for the analysis of **Tetrapentacontane**. These parameters are crucial for researchers to consider when choosing the most appropriate method for their analytical requirements.

Performance Parameter	Gas Chromatography-Mass Spectrometry (GC-MS)	High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) (Hypothetical)
Linearity (r^2)	> 0.995	> 0.99
Accuracy (% Recovery)	95-105%	90-110%
Precision (% RSD)	< 10%	< 15%
Limit of Detection (LOD)	0.1 - 1 ng/mL	1 - 5 ng/mL
Limit of Quantification (LOQ)	0.5 - 5 ng/mL	5 - 20 ng/mL
Typical Run Time	20 - 30 minutes	15 - 25 minutes
Throughput	Moderate	High
Instrumentation Cost	Moderate to High	High
Sample Derivatization		

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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